Technical Comparison Guide: Structural Validation of 4-Pyrrolidin-1-yl-piperidine HCl

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Compound of Interest	
Compound Name:	*4-Pyrrolidin-1-yl-piperidine hydrochloride*
CAS No.:	*172281-91-3*
Cat. No.:	*B3022005*

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Executive Summary: The Conformation Challenge

4-Pyrrolidin-1-yl-piperidine is a critical bicyclic amine intermediate in the synthesis of histamine H3 antagonists and analgesics.[1][2] Its structural flexibility—specifically the chair/boat transitions of the piperidine ring and the equatorial/axial orientation of the pyrrolidinyl substituent—presents a characterization challenge.[3]

While solution-state NMR (Nuclear Magnetic Resonance) provides dynamic, time-averaged data, it often fails to resolve specific salt-bridge geometries or precise protonation sites in the hydrochloride form.[1][2] High-Purity Crystalline Standards characterized by SC-XRD offer the only absolute method to determine the static 3D conformer and lattice packing interactions essential for formulation stability.[1][2]

Comparative Analysis: SC-XRD vs. Alternative Methods[1][2]

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The following table contrasts the structural resolution capabilities of X-ray Crystallography against NMR and Computational Chemistry (DFT) for this specific molecule.

Table 1: Structural Resolution Comparison

Feature	Method A: SC-XRD (Reference Standard)	Method B: Solution NMR (H/ C)	Method C: DFT Calculation (B3LYP)
Primary Output	Absolute 3D atomic coordinates ( )	Chemical shifts ( ) & Coupling constants ( )	Theoretical energy minima
Conformational Insight	Static: Captures the specific solid-state conformer (typically chair-equatorial).[1][2][4]	Dynamic: Time-averaged signal of rapidly interconverting conformers.[1][2][3]	Predictive: Calculates relative stability of e-e vs a-e forms.
Protonation Site	Definitive: Directly locates the acidic proton (usually on Piperidine-N).[1][2]	Ambiguous: Broadened peaks due to rapid proton exchange in solvent.[1][2][3]	Hypothetical: Requires assumption of protonation site prior to optimization.[1][2][3]
Stereochemistry	Determines absolute configuration (if chiral impurities exist).[1][2][3]	Requires chiral shift reagents; often inconclusive for salts.[1][2][3]	N/A (Model dependent).
Sample State	Solid Single Crystal (0.1–0.3 mm).[1][2][3]	Solution (CDCl , D O, DMSO-).[1][2][3][5]	Gas Phase or Solvation Model.[1][2][3]

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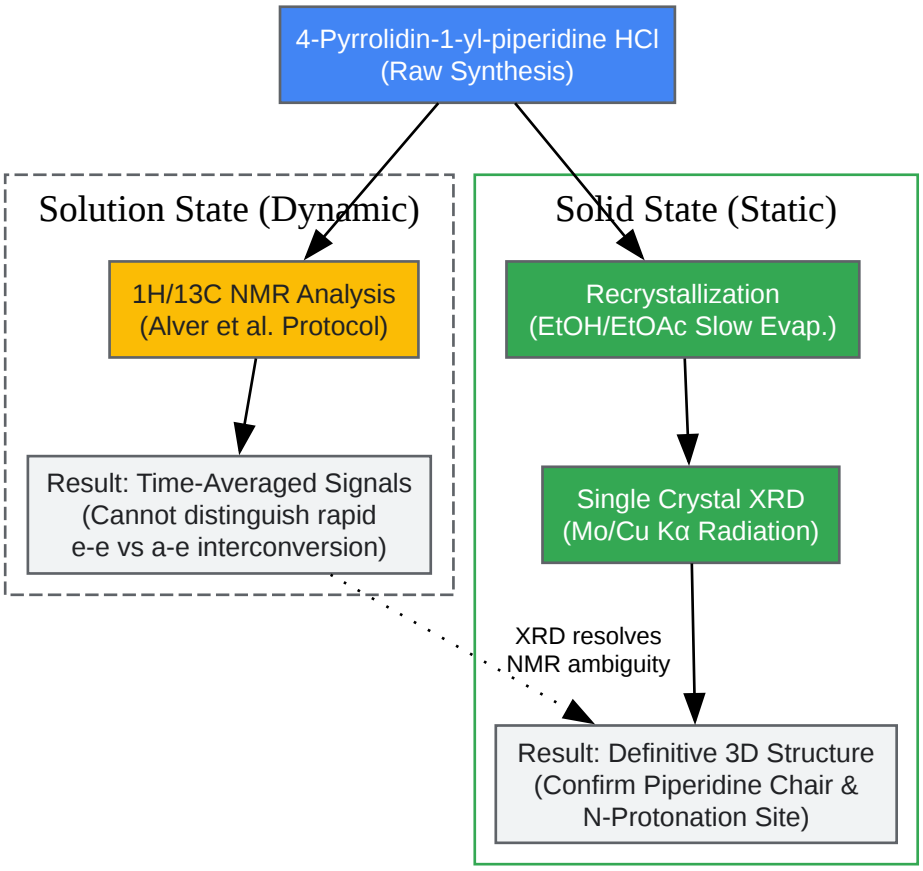
Structural Dynamics & Signaling Workflow

The following diagram illustrates the workflow for determining the preferred conformation. It highlights how SC-XRD resolves the ambiguity left by NMR, particularly regarding the orientation of the pyrrolidine ring relative to the piperidine scaffold.



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Caption: Workflow contrasting the dynamic ambiguity of solution-state NMR with the definitive static resolution of Single Crystal X-Ray Diffraction for bicyclic amines.

Detailed Experimental Protocols

To replicate the data supporting this comparison, follow these standardized protocols. These methods ensure the generation of valid crystallographic data to validate the "Product" (the high-purity salt).[3]

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Protocol A: Generation of Diffraction-Quality Crystals

Objective: Obtain single crystals suitable for SC-XRD to confirm the hydrochloride salt structure.

- Dissolution: Dissolve 50 mg of crude 4-pyrrolidin-1-yl-piperidine HCl in a minimum volume (approx. 2 mL) of hot absolute ethanol.
- Filtration: Filter the warm solution through a 0.45 µm PTFE syringe filter to remove particulate nucleation sites.
- Vapor Diffusion: Place the filtrate in a small vial. Place this vial inside a larger jar containing ethyl acetate (anti-solvent). Cap the larger jar tightly.
- Incubation: Allow to stand undisturbed at room temperature (20–25°C) for 3–7 days.
- Harvesting: Colorless block-like crystals should form. Harvest under microscope using Paratone oil to prevent desolvation.[1][2][3]

Protocol B: X-Ray Diffraction Data Collection

Standard Operating Procedure for Validation:

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (or equivalent).[1][2][3]
- Temperature: 100 K (Cryostream) to reduce thermal motion (ellipsoids).
- Radiation: Mo Kα (

  Å) or Cu Kα (

  Å).[1][2][3]
- Strategy:
  - Collect full sphere of data (completeness > 99%).
  - Resolution limit: 0.80 Å or better.

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- Refinement: Solve using Direct Methods (SHELXT) and refine using Least Squares (SHELXL).

- Critical Check: Locate the Hydrogen atom on the Piperidine Nitrogen in the difference Fourier map to confirm the salt formation (N-H...Cl charge-assisted hydrogen bond).

Key Structural Insights (Data Interpretation)

When analyzing the X-ray data for this product, researchers should look for three specific structural markers that confirm purity and identity.

The Protonation Site

In the hydrochloride salt, the protonation typically occurs at the Piperidine Nitrogen (N1) rather than the Pyrrolidine Nitrogen.[2][3]

- Why? Secondary amines (piperidine) are generally more accessible and slightly more basic in this steric environment than the tertiary pyrrolidine nitrogen attached to a secondary carbon.[1][2][3]

- XRD Evidence: Look for a bond length of approx.[1][2][3] 1.49 Å between N(piperidine) and C(4), and a distinct electron density peak for the H-atom on the piperidine nitrogen forming a hydrogen bond to the Chloride anion.[1][3]

Ring Conformation (Puckering)

- Piperidine Ring: Expected to adopt a Chair conformation.[1][2][3][5][6]
  - Validation: Torsion angles should alternate near ±60°.[1][2][3]

- Pyrrolidine Ring: Typically adopts an Envelope conformation.[1][2][3]
  - Validation: Check the puckering parameters (

    ,

).[2][3]

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Substituent Orientation

The bulky pyrrolidinyl group at position 4 will preferentially adopt the Equatorial position to minimize 1,3-diaxial interactions.[1][2][3]

- Comparison: Alver et al. (2011) noted that in solution, solvent effects can influence the equilibrium between equatorial-equatorial (

) and axial-equatorial (

) forms.[1][2] XRD freezes the most thermodynamically stable packing mode, providing a single, clear baseline.[2][3]

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